

# An In-depth Technical Guide to Isoquinolin-8-ylmethanamine (CAS 362606-12-0)

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## Compound of Interest

Compound Name: *Isoquinolin-8-ylmethanamine*

Cat. No.: *B1314839*

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## Abstract

**Isoquinolin-8-ylmethanamine**, with CAS number 362606-12-0, is a heterocyclic amine that serves as a critical intermediate in the synthesis of a novel class of therapeutic agents. While this compound itself has not been extensively profiled for its biological activity, it is a key building block in the development of potent inhibitors of voltage-gated sodium channels. This technical guide provides a comprehensive overview of the available information on **Isoquinolin-8-ylmethanamine**, including its chemical properties, its role in the synthesis of advanced pharmaceutical compounds, and detailed experimental protocols derived from patent literature. The focus is on its application in the creation of benzenesulfonamide and heteroaryl-substituted sulfonamide derivatives with potential applications in treating neurological disorders such as epilepsy.

## Chemical and Physical Properties

**Isoquinolin-8-ylmethanamine** is a primary amine attached to an isoquinoline core at the 8th position. The compound is typically available as a dihydrochloride salt. A summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Source
CAS Number	362606-12-0	PubChem
Molecular Formula	C <sub>10</sub> H <sub>10</sub> N <sub>2</sub>	PubChem
Molecular Weight	158.20 g/mol	PubChem
IUPAC Name	(isoquinolin-8-yl)methanamine	PubChem
Canonical SMILES	<chem>C1=CC2=C(C=NC=C2)C(=C1)CN</chem>	PubChem
Form	Dihydrochloride salt is common	Various Suppliers

## Role in Drug Discovery and Development

Current research, primarily documented in patent literature from Vertex Pharmaceuticals, identifies **Isoquinolin-8-ylmethanamine** as a pivotal intermediate in the synthesis of compounds targeting voltage-gated sodium channels. These channels are implicated in a variety of neurological conditions, and their modulation represents a key therapeutic strategy.

The primary amine group of **Isoquinolin-8-ylmethanamine** serves as a versatile handle for introducing the isoquinoline moiety into larger, more complex molecules. Specifically, it has been utilized in nucleophilic substitution reactions with sulfonyl chlorides to generate a series of benzenesulfonamide and heteroaryl-substituted sulfonamide derivatives.

## Therapeutic Target: Voltage-Gated Sodium Channels

Voltage-gated sodium (Nav) channels are transmembrane proteins that play a crucial role in the initiation and propagation of action potentials in excitable cells, such as neurons.

Dysregulation of Nav channel function is associated with a range of disorders, including:

- Epilepsy
- Neuropathic pain
- Cardiac arrhythmias

- Multiple sclerosis

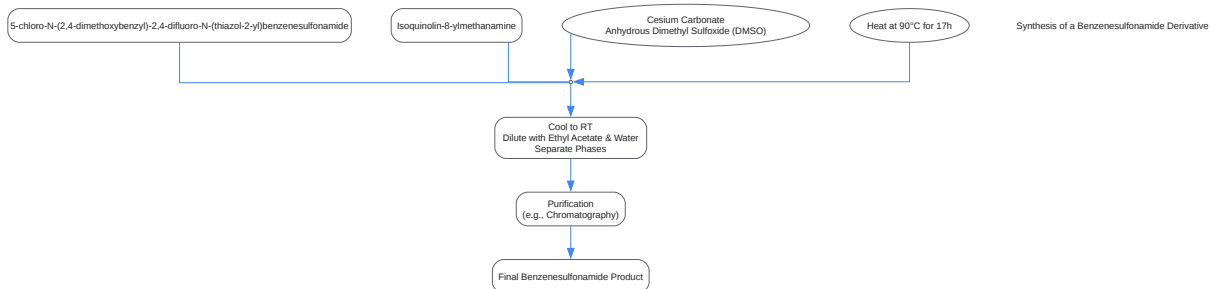
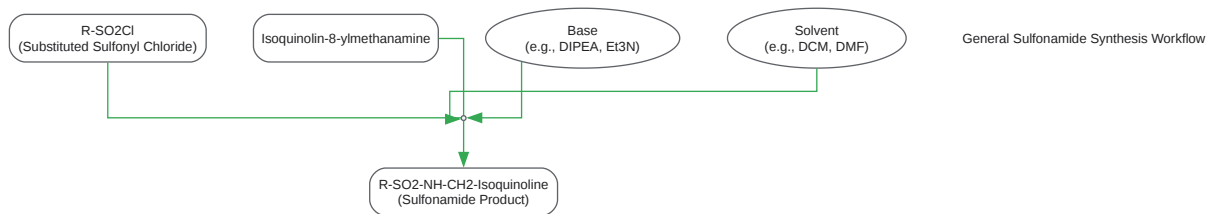
The compounds synthesized using **Isoquinolin-8-ylmethanamine** are designed to modulate the activity of these channels, offering a potential therapeutic avenue for these conditions.

## Experimental Protocols

The following experimental protocols are adapted from patent literature and describe the use of **Isoquinolin-8-ylmethanamine** as a reactant in the synthesis of advanced drug candidates.

### General Synthesis of Sulfonamide Derivatives

The general synthetic scheme involves the reaction of a sulfonyl chloride with **Isoquinolin-8-ylmethanamine** in the presence of a base.



#### Nav Channel Signaling and Inhibition



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